

# 5-Methyl-2-hexyne CAS number and molecular formula

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## Compound of Interest

Compound Name: 5-Methyl-2-hexyne

Cat. No.: B3270837

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## An In-depth Technical Guide to 5-Methyl-2-hexyne

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Methyl-2-hexyne**, a valuable building block in organic synthesis. This document details its chemical identity, physical properties, and outlines a common synthetic route, including a detailed experimental protocol. Spectroscopic data for characterization and key reaction pathways are also presented to support its application in research and development.

## Chemical Identity and Properties

**5-Methyl-2-hexyne** is an internal alkyne with the Chemical Abstracts Service (CAS) registry number 53566-37-3.[\[1\]](#)[\[2\]](#) Its molecular structure consists of a six-carbon chain with a triple bond between the second and third carbon atoms and a methyl group at the fifth position.

Molecular Formula: C<sub>7</sub>H<sub>12</sub>[\[3\]](#)[\[4\]](#)

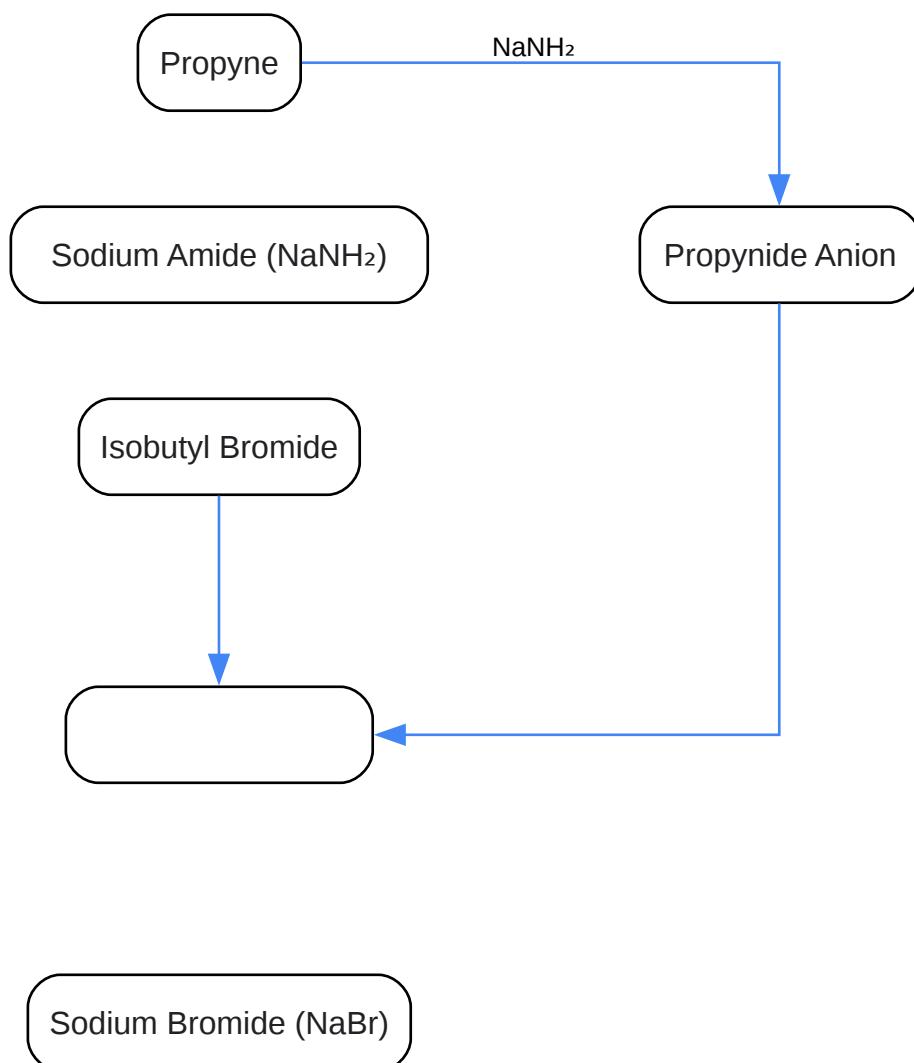
The key physicochemical properties of **5-Methyl-2-hexyne** are summarized in the table below for easy reference.

Property	Value
CAS Number	53566-37-3
Molecular Formula	C <sub>7</sub> H <sub>12</sub>
Molecular Weight	96.17 g/mol <a href="#">[3]</a>
Boiling Point	102-102.5 °C
Melting Point	-92.9 °C <a href="#">[4]</a>
Density	0.738 g/cm <sup>3</sup> <a href="#">[4]</a>
Refractive Index	1.415 <a href="#">[4]</a>

## Synthesis of 5-Methyl-2-hexyne

A common and effective method for the synthesis of **5-Methyl-2-hexyne** is the alkylation of a terminal alkyne. This reaction involves the deprotonation of a terminal alkyne to form a highly nucleophilic acetylidic ion, which then undergoes a nucleophilic substitution reaction with an appropriate alkyl halide.

For the synthesis of **5-Methyl-2-hexyne**, propyne can be deprotonated using a strong base like sodium amide (NaNH<sub>2</sub>) in a suitable solvent, such as liquid ammonia or an inert organic solvent. The resulting propynide anion is then reacted with an isobutyl halide, such as isobutyl bromide, to yield the desired product.



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Caption: General reaction pathway for the synthesis of **5-Methyl-2-hexyne** via alkylation of propyne.

## Detailed Experimental Protocol

The following is a representative experimental protocol for the synthesis of **5-Methyl-2-hexyne**.

Note: This is a generalized procedure and should be adapted and performed by qualified personnel in a properly equipped laboratory, following all necessary safety precautions.

### Materials:

- Propyne (gas or condensed liquid)

- Sodium amide ( $\text{NaNH}_2$ )
- Isobutyl bromide
- Liquid ammonia (or a suitable inert solvent like THF or dioxane)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

**Procedure:**

- **Deprotonation:** In a three-necked round-bottom flask equipped with a dry ice condenser, a gas inlet tube, and a mechanical stirrer, condense a sufficient amount of liquid ammonia (e.g., 200 mL for a 0.5 mol scale reaction).
- Carefully add sodium amide (e.g., 0.55 mol) in portions to the liquid ammonia with stirring.
- Bubble propyne gas through the stirred suspension until the blue color of the dissolved sodium amide disappears, indicating the complete formation of the sodium propynide. Alternatively, if using condensed propyne, add it dropwise.
- **Alkylation:** After the formation of the propynide is complete, slowly add a solution of isobutyl bromide (e.g., 0.5 mol) in anhydrous diethyl ether (e.g., 50 mL) to the reaction mixture. Maintain the temperature of the reaction below the boiling point of liquid ammonia (-33 °C).
- After the addition is complete, allow the reaction mixture to stir for several hours, and then let the ammonia evaporate overnight under a fume hood.
- **Work-up:** Carefully quench the reaction mixture by the slow addition of a saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash them with water and then brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- Purification: Purify the crude product by fractional distillation to obtain pure **5-Methyl-2-hexyne**.

## Spectroscopic Characterization

The structure of **5-Methyl-2-hexyne** can be confirmed using various spectroscopic techniques. While a comprehensive set of spectra for this specific compound is not readily available in public databases, the expected characteristic signals are outlined below based on its structure and data from similar compounds.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show signals corresponding to the different types of protons in the molecule. The methyl group attached to the  $sp^3$  carbon adjacent to the triple bond would appear as a singlet or a narrow triplet. The methylene protons would appear as a multiplet, and the terminal methyl groups of the isobutyl moiety would appear as a doublet.

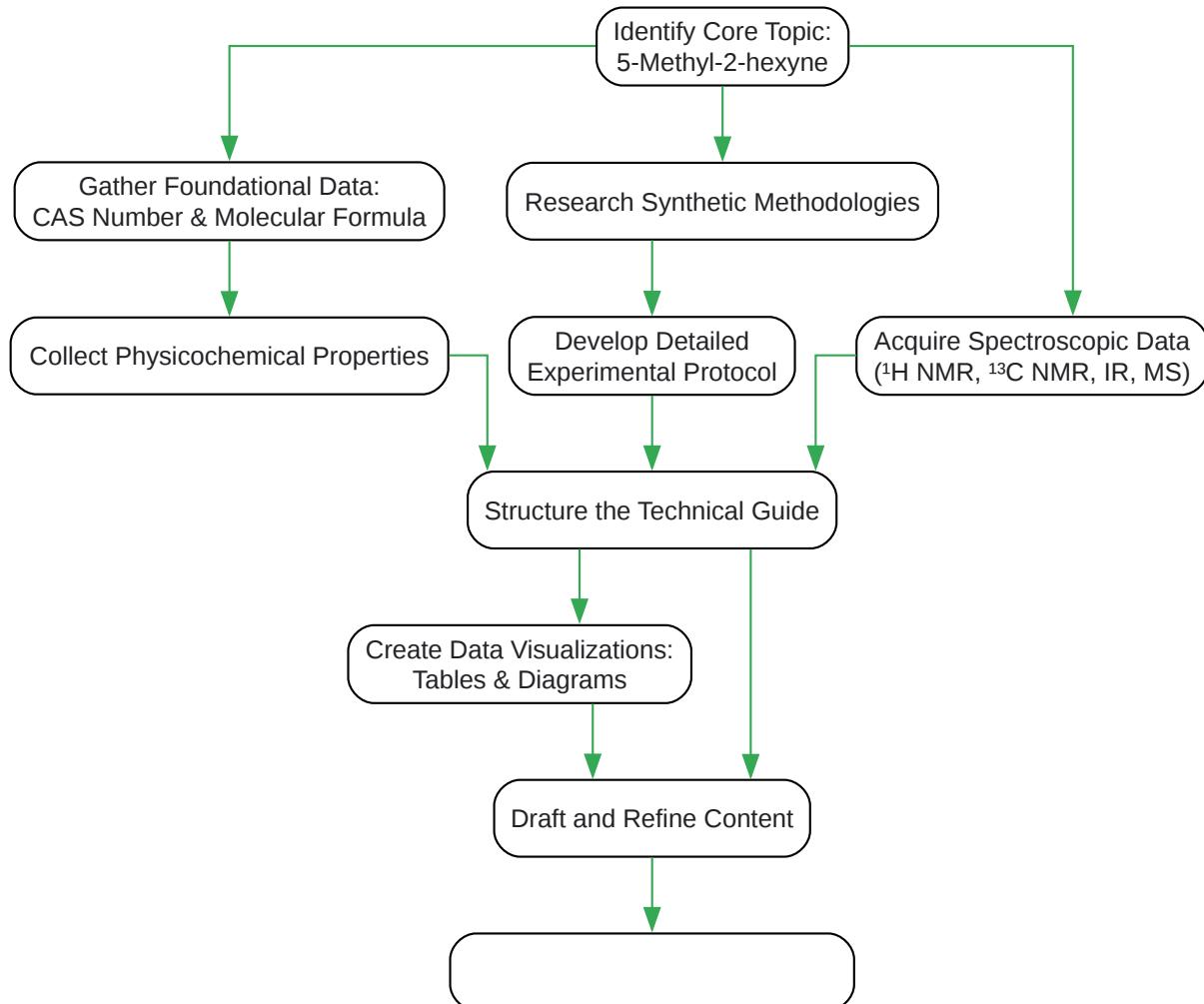
<sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon NMR spectrum would provide key information about the carbon skeleton. The two  $sp$ -hybridized carbons of the alkyne would appear in the characteristic region for alkynes (typically  $\delta$  65-90 ppm). The  $sp^3$ -hybridized carbons of the methyl and isobutyl groups would appear in the upfield region of the spectrum.

IR (Infrared) Spectroscopy: The IR spectrum of **5-Methyl-2-hexyne** would exhibit a characteristic, though weak, absorption band for the C≡C triple bond stretch in the region of 2100-2260  $cm^{-1}$ . The C-H stretching vibrations of the alkyl groups would be observed in the 2850-3000  $cm^{-1}$  region.<sup>[5]</sup>

Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak ( $M^+$ ) at  $m/z = 96$ , corresponding to the molecular weight of **5-Methyl-2-hexyne**.<sup>[6]</sup> Fragmentation patterns would be consistent with the loss of alkyl groups.

## Logical Workflow for Technical Guide Development

The creation of this technical guide followed a structured workflow to ensure comprehensive and accurate information delivery for the target audience.

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Caption: A logical workflow diagram illustrating the key stages in the development of this technical guide.

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